

# 1,1-dioxothiane-4-carboxylic acid IUPAC name and synonyms

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## Compound of Interest

Compound Name: 1,1-dioxothiane-4-carboxylic acid

Cat. No.: B153541

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An In-Depth Technical Guide to **1,1-Dioxothiane-4-Carboxylic Acid** for Advanced Research and Development

## Introduction

**1,1-Dioxothiane-4-carboxylic acid** is a heterocyclic compound featuring a saturated six-membered ring containing a sulfone group and a carboxylic acid substituent. This unique combination of a highly polar sulfone moiety and an ionizable carboxylic acid group makes it a molecule of significant interest in medicinal chemistry and materials science. The rigid cyclic backbone constrains the molecular conformation, while the functional groups provide key interaction points for biological targets or polymer synthesis. This guide provides a comprehensive overview of its nomenclature, physicochemical properties, synthesis, and applications, tailored for researchers and drug development professionals.

## Chemical Identity: IUPAC Nomenclature and Synonyms

The systematic naming of chemical structures is governed by the International Union of Pure and Applied Chemistry (IUPAC) to ensure unambiguous identification.<sup>[1][2][3][4]</sup> The correct IUPAC name for this compound is **1,1-dioxothiane-4-carboxylic acid**.<sup>[5][6]</sup>

The molecule is also known by several synonyms in commercial and academic literature. Understanding these is crucial for comprehensive literature searches and material sourcing.

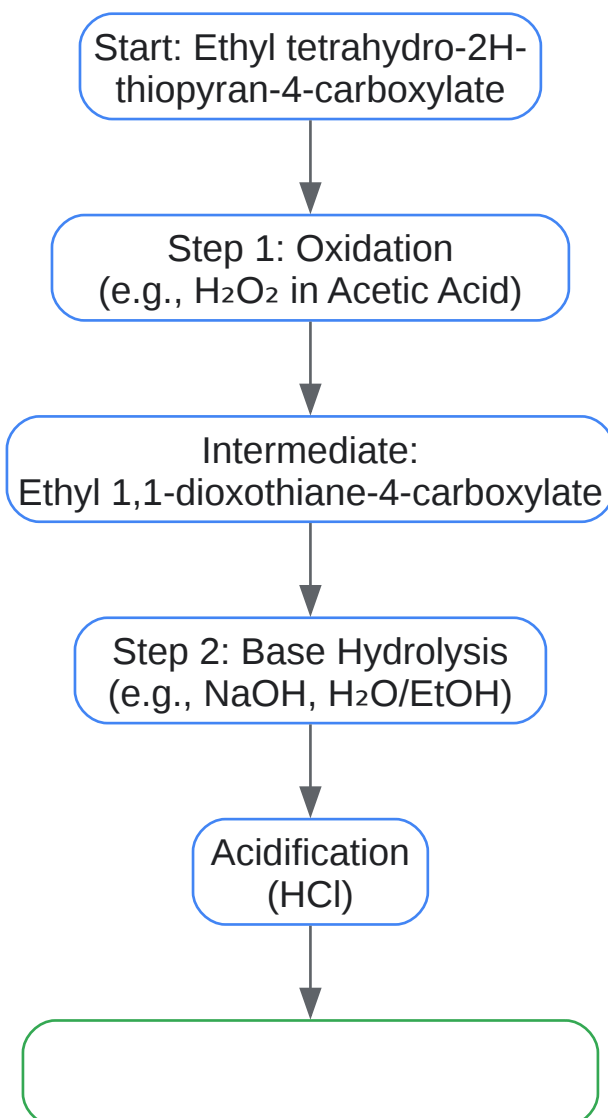
## Common Synonyms:

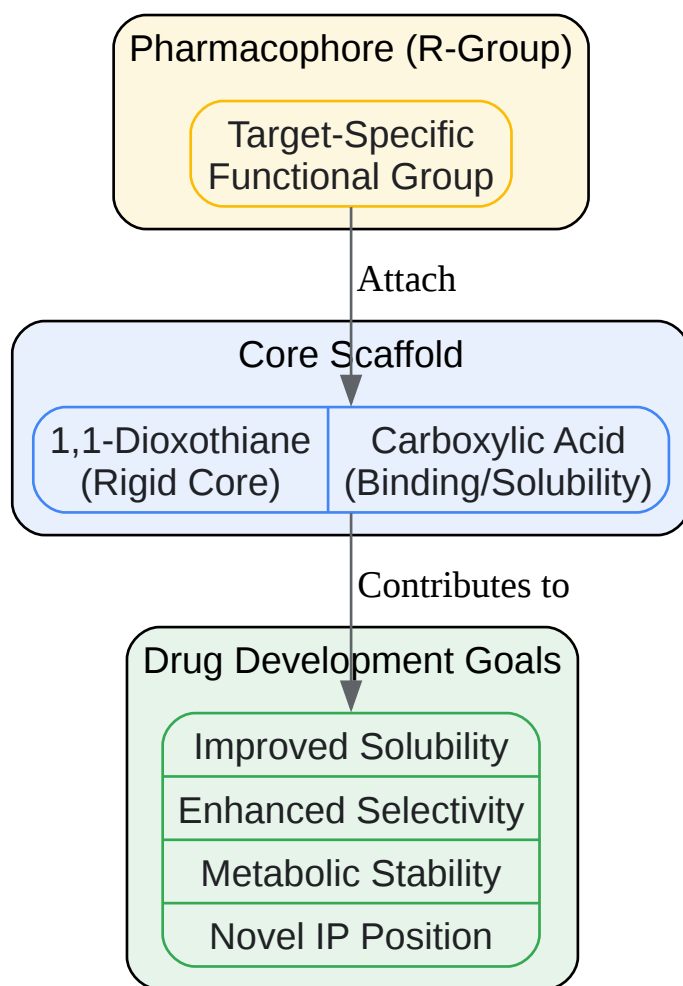
- Tetrahydro-2H-thiopyran-4-carboxylic acid 1,1-dioxide[5][6][7][8]
- 1,1-Dioxo-1-thiane-4-carboxylic acid[5]
- 1,1-Dioxo-hexahydro-1 $\lambda^6$ -thiopyran-4-carboxylic acid[5]
- Tetrahydrothiopyran-4-carboxylic acid 1,1-dioxide[5][7]

## Key Identifier:

- CAS Number: 64096-87-3[5][6][7][8][9]

## Chemical Structure Diagram





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## Sources

- 1. List of carboxylic acids - Wikipedia [en.wikipedia.org]
- 2. youtube.com [youtube.com]
- 3. youtube.com [youtube.com]
- 4. chem.libretexts.org [chem.libretexts.org]

- 5. Tetrahydro-2H-thiopyran-4-carboxylic acid 1,1-dioxide | C<sub>6</sub>H<sub>10</sub>O<sub>4</sub>S | CID 1491755 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 7. echemi.com [echemi.com]
- 8. Tetrahydro-2H-thiopyran-4-carboxylic acid 1,1-dioxide | CAS 64096-87-3 | Chemical-Suppliers [chemical-suppliers.eu]
- 9. calpaclab.com [calpaclab.com]
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